

The Solubility Profile of Thioacetic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Thioacetic acid*

Cat. No.: *B150705*

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An in-depth examination of the solubility of **thioacetic acid** in aqueous and organic media, providing critical data and standardized protocols for laboratory applications.

Thioacetic acid (CH_3COSH), a vital reagent in organic synthesis for the introduction of thiol groups, exhibits a distinct solubility profile that is crucial for its effective use in various reaction conditions. This technical guide provides a comprehensive overview of its solubility in water and common organic solvents, detailed experimental protocols for solubility determination, and a logical workflow for assessing its solubility. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Quantitative Solubility Data

The solubility of **thioacetic acid** is a key parameter for its application in both aqueous and non-aqueous reaction systems. The following table summarizes the available quantitative and qualitative solubility data for **thioacetic acid** in various solvents.

| Solvent | Chemical Formula | Solubility | Temperature (°C) | Notes |
|---------------|---|------------|------------------|--------------|
| Water | H ₂ O | 27 g/L | 15-16 | [1][2][3][4] |
| Ethanol | C ₂ H ₅ OH | Soluble | Not Specified | [5][6] |
| Diethyl Ether | (C ₂ H ₅) ₂ O | Soluble | Not Specified | [5][6] |
| Acetone | (CH ₃) ₂ CO | Soluble | Not Specified | [5][6] |
| Chloroform | CHCl ₃ | Soluble | Not Specified | [7] |

Note on Organic Solvents: While specific quantitative data for the solubility of **thioacetic acid** in many organic solvents is not readily available in the literature, it is widely reported as "soluble" in common polar organic solvents such as ethanol, diethyl ether, and acetone.[5][6][7] This suggests a high degree of miscibility. For precise applications, experimental determination of solubility in the specific solvent and conditions is recommended.

Experimental Protocol for Solubility Determination

The following protocol is adapted from the OECD Test Guideline 105, "Water Solubility," specifically the Flask Method, which is suitable for substances with solubility above 10⁻² g/L.[8][9][10][11][12] This method can be effectively applied to determine the solubility of **thioacetic acid** in both water and organic solvents.

Principle

A surplus of **thioacetic acid** is agitated in a chosen solvent at a constant temperature to achieve equilibrium and form a saturated solution. The concentration of **thioacetic acid** in the dissolved phase is then determined analytically.

Materials and Apparatus

- Thermostatically controlled shaker or magnetic stirrer with a water bath.
- Analytical balance.
- Glass flasks with stoppers.

- Centrifuge (optional, for phase separation).
- Syringes and filters (pore size appropriate to remove undissolved droplets).
- Analytical instrumentation for concentration measurement (e.g., GC-FID, HPLC, or titration apparatus).
- **Thioacetic acid** (of known purity).
- Selected solvents (reagent grade or higher).

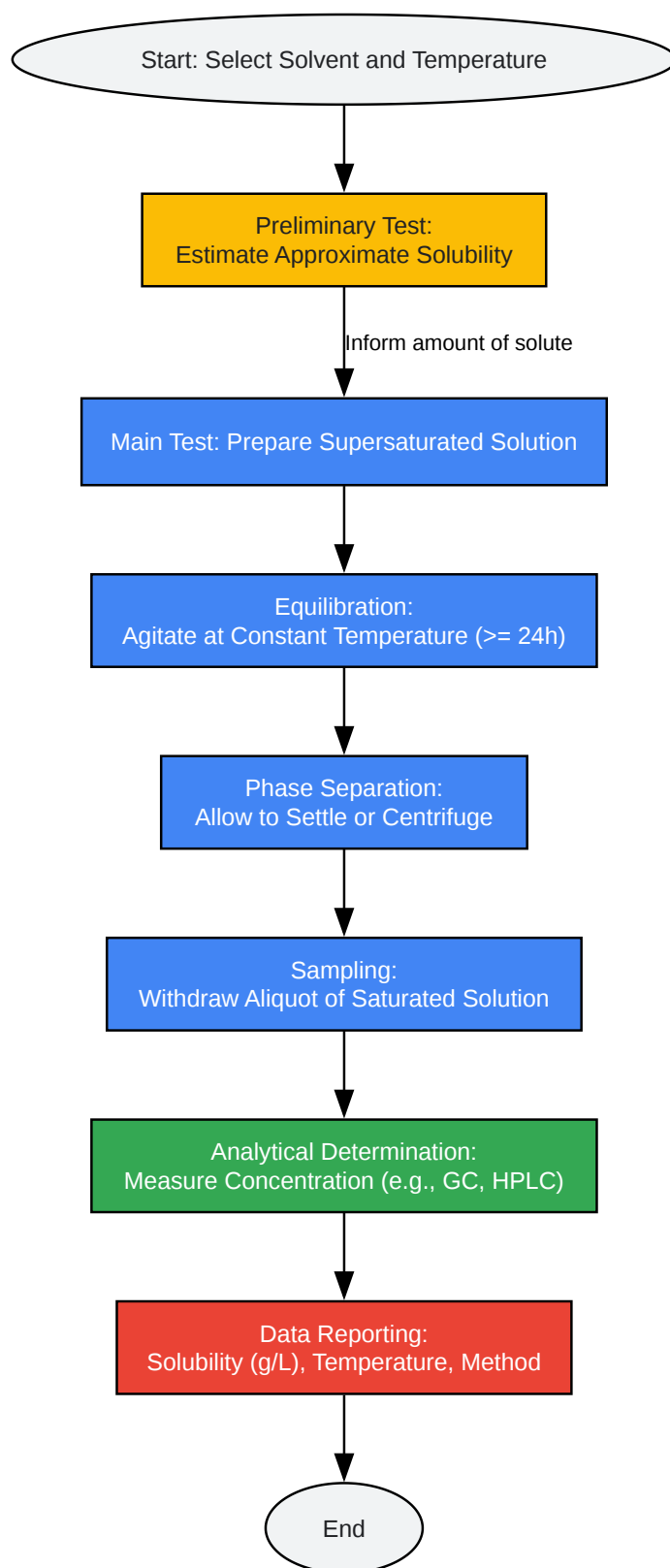
Procedure

- Preliminary Test: To estimate the approximate solubility, add small, incremental amounts of **thioacetic acid** to a known volume of the solvent at the test temperature. Shake the mixture after each addition until a saturated solution with an excess of undissolved **thioacetic acid** is observed. This helps in determining the appropriate amount of substance to be used in the main test.
- Equilibration:
 - Add an excess amount of **thioacetic acid**, as determined from the preliminary test, to a sufficient volume of the solvent in a stoppered glass flask.
 - Place the flask in the thermostatically controlled shaker or water bath set to the desired temperature (e.g., 20 ± 0.5 °C).
 - Agitate the mixture for a sufficient time to reach equilibrium. A minimum of 24 hours is recommended, with periodic checks. To confirm equilibrium, samples can be taken after 24 and 48 hours; if the concentration is consistent, equilibrium is considered to be reached.
- Phase Separation:
 - Once equilibrium is achieved, allow the mixture to stand at the test temperature to let the phases separate.

- If an emulsion forms or separation is slow, centrifugation at the test temperature can be employed.
- Sampling and Analysis:
 - Carefully withdraw an aliquot of the clear, saturated solvent phase. The use of a syringe fitted with a filter is recommended to avoid transferring any undissolved **thioacetic acid**.
 - Determine the concentration of **thioacetic acid** in the aliquot using a pre-calibrated and validated analytical method.
- Data Reporting:
 - The solubility should be reported in units of mass per volume of solution (e.g., g/L or mg/mL).
 - The test temperature and the analytical method used should be clearly stated.
 - At least two independent determinations should be performed, and the results should be within an acceptable range of variation.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of **thioacetic acid** in a given solvent.



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Caption: Workflow for determining the solubility of **thioacetic acid**.

This comprehensive guide provides essential information on the solubility of **thioacetic acid**, enabling researchers to effectively utilize this important reagent in their work. The provided experimental protocol offers a standardized approach to generate reliable and reproducible solubility data for various research and development applications.

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References

- 1. Thioacetic acid for synthesis 507-09-5 [sigmaaldrich.com]
- 2. Cas 507-09-5,Thioacetic acid | lookchem [lookchem.com]
- 3. merckmillipore.com [merckmillipore.com]
- 4. Thioacetic acid, 98% | Fisher Scientific [fishersci.ca]
- 5. Food safety and quality: details [fao.org]
- 6. Thioacetic acid | C₂H₄OS | CID 10484 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. solubilityofthings.com [solubilityofthings.com]
- 8. filab.fr [filab.fr]
- 9. OECD 105 - Phytosafe [phytosafe.com]
- 10. oecd.org [oecd.org]
- 11. oecd.org [oecd.org]
- 12. enfo.hu [enfo.hu]
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